

(1R,2R)-1,2-Cyclohexanedimethanol: A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (1R,2R)-1,2-Cyclohexanedimethanol

Cat. No.: B122182

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties of **(1R,2R)-1,2-Cyclohexanedimethanol**, a versatile chiral diol. This compound, with CAS number 65376-05-8, serves as a crucial building block in asymmetric synthesis, particularly in the development of pharmaceuticals and advanced materials. Its rigid cyclohexane backbone and defined stereochemistry make it an invaluable component for creating complex molecular architectures with high stereoselectivity.^{[1][2]}

Core Physical Properties

(1R,2R)-1,2-Cyclohexanedimethanol is typically a white to off-white crystalline powder or solid at room temperature.^{[1][3][4][5]} Its two primary alcohol functionalities allow for a wide range of chemical transformations, making it a key intermediate in various synthetic pathways.

Quantitative Physical Data

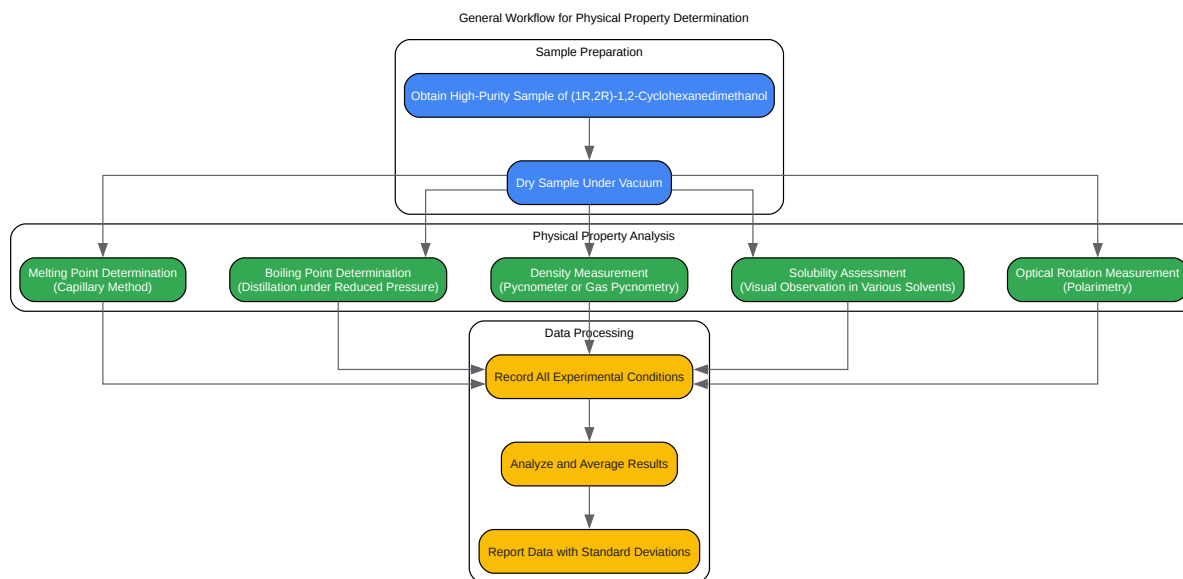
The physical properties of **(1R,2R)-1,2-Cyclohexanedimethanol** have been reported by various sources. The following table summarizes the available quantitative data. It is important to note the variations in reported values, which may be attributed to different measurement conditions and sample purities.

Property	Value	Conditions / Notes	Source(s)
Molecular Formula	C ₈ H ₁₆ O ₂	[1][3][4]	
Molecular Weight	144.21 g/mol	[1][3][6]	
Melting Point	63 - 67 °C	[1][7][8]	
65 °C	[3]		
Boiling Point	270 °C	At 760 mmHg	[4][7][8]
113 °C	At 0.2 mmHg	[1][3]	
Density	1.004 g/cm ³	[7][8]	
1.0 g/cm ³	[4]		
Optical Rotation	[α] _D ²⁰ = +16° to +20°	c=1 in toluene	[1]
Flash Point	129 °C	[4][7][8]	
Solubility	Soluble in water and most organic solvents. [6] Slightly soluble in Chloroform and Methanol.[7]	[6][7]	
pKa	14.75 ± 0.10	Predicted	[5][7]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **(1R,2R)-1,2-Cyclohexanedimethanol** are not extensively published. However, standard methodologies for characterizing solid organic compounds are applicable. The following are generalized protocols based on common laboratory practices for determining the key physical parameters of diols.

General Workflow for Physical Property Determination



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the determination of key physical properties of a chemical compound.

Melting Point Determination (Capillary Method)

- Apparatus: Melting point apparatus, capillary tubes.

- Procedure:
 - A small amount of the finely powdered, dry **(1R,2R)-1,2-Cyclohexanedimethanol** is packed into a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
 - The temperature range from the appearance of the first liquid drop to the complete liquefaction of the solid is recorded as the melting point range.

Boiling Point Determination (Under Reduced Pressure)

Given the high boiling point at atmospheric pressure, distillation under reduced pressure is the preferred method to avoid decomposition.

- Apparatus: Distillation apparatus with a vacuum pump, manometer, and a heating mantle.
- Procedure:
 - A sample of the diol is placed in the distillation flask.
 - The apparatus is assembled and the system is evacuated to the desired pressure (e.g., 0.2 mmHg).
 - The sample is heated gradually until it begins to boil.
 - The temperature at which the liquid and vapor are in equilibrium, as indicated by a stable temperature reading on the thermometer and the condensation of vapor, is recorded as the boiling point at that specific pressure.

Density Measurement

- Apparatus: Pycnometer or an electronic density meter.
- Procedure (using a pycnometer):

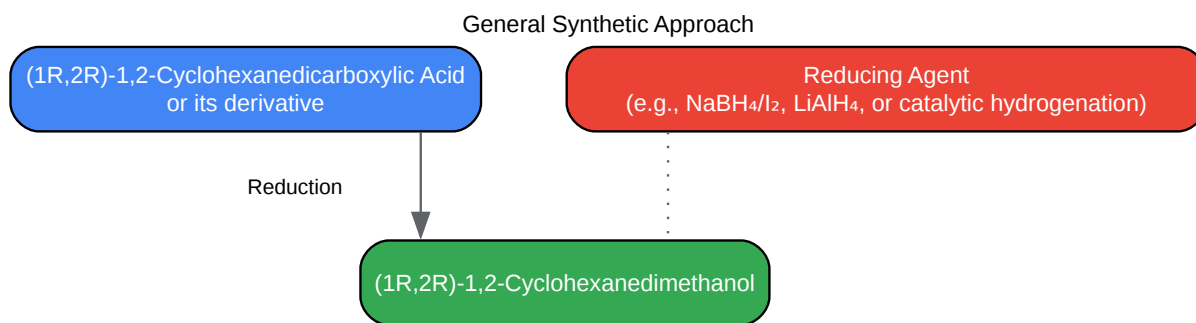
- The empty pycnometer is weighed.
- It is then filled with the molten diol (if necessary) or a solution of known concentration, and weighed again.
- The pycnometer is then emptied, cleaned, filled with a reference liquid of known density (e.g., distilled water), and weighed.
- The density of the sample is calculated from these weights and the known density of the reference liquid.

Optical Rotation Measurement

- Apparatus: Polarimeter.
- Procedure:
 - A solution of **(1R,2R)-1,2-Cyclohexanedimethanol** is prepared at a known concentration (e.g., 1 g/100 mL) in a specified solvent (e.g., toluene).
 - The polarimeter tube is filled with the solution, ensuring no air bubbles are present.
 - The tube is placed in the polarimeter, and the angle of rotation of plane-polarized light (at the sodium D-line, 589 nm) is measured at a specific temperature (e.g., 20 °C).
 - The specific rotation is calculated using the formula: $[\alpha] = \alpha / (l \times c)$, where α is the observed rotation, l is the path length in decimeters, and c is the concentration in g/mL.

Synthetic Pathway Overview

(1R,2R)-1,2-Cyclohexanedimethanol is a valuable chiral intermediate. For instance, it can be used in the synthesis of Lurasidone hydrochloride, an atypical antipsychotic.^[4] A general synthetic approach to obtain this diol involves the stereoselective reduction of the corresponding dicarboxylic acid or its derivative.



[Click to download full resolution via product page](#)

Caption: A simplified diagram illustrating a general synthetic route to **(1R,2R)-1,2-Cyclohexanedimethanol**.

Applications in Research and Development

The unique stereochemistry and bifunctionality of **(1R,2R)-1,2-Cyclohexanedimethanol** make it a valuable building block in several areas:

- **Pharmaceutical Synthesis:** It serves as a chiral intermediate in the synthesis of active pharmaceutical ingredients (APIs), where precise stereochemical control is essential for therapeutic efficacy and safety.^[1]
- **Polymer Chemistry:** This diol is utilized in the production of specialty polymers, such as polyesters and polyurethanes. Its inclusion in the polymer backbone can enhance properties like flexibility, durability, and thermal stability.^[1]
- **Asymmetric Catalysis:** Derivatives of **(1R,2R)-1,2-Cyclohexanedimethanol** can be employed as chiral ligands in metal-catalyzed asymmetric reactions, facilitating the synthesis of enantiomerically pure compounds.

In conclusion, **(1R,2R)-1,2-Cyclohexanedimethanol** is a well-characterized chiral diol with a range of physical properties that make it suitable for various applications in chemical synthesis and materials science. The data and protocols presented in this guide provide a solid foundation for its use in research and development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. (1R,2R)-1,2-Cyclohexanedimethanol | 65376-05-8 | Benchchem [benchchem.com]
- 3. (1R,2R)-1,2-Cyclohexanedimethanol 98.0+%, TCI America 1 g | Buy Online | TCI America | Fisher Scientific [fishersci.com]
- 4. (1R,2R)-1,2-Cyclohexanedimethanol CAS 65376-05-8 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 5. guidechem.com [guidechem.com]
- 6. High-Purity (1R,2R) 1,2 Cyclohexanedimethanol at Best Price, Industrial & Pharmaceutical Grade [jigspharma.com]
- 7. (1R,2R)-1,2-Cyclohexanedimethanol CAS#: 65376-05-8 [m.chemicalbook.com]
- 8. echemi.com [echemi.com]
- To cite this document: BenchChem. [(1R,2R)-1,2-Cyclohexanedimethanol: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b122182#1r-2r-1-2-cyclohexanedimethanol-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com